

Pazinaclone chemical structure and stereoisomers

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An In-depth Technical Guide to the Chemical Structure and Stereoisomers of Pazinaclone

Introduction

Pazinaclone, also known by its developmental code name DN-2327, is a non-benzodiazepine anxiolytic and sedative agent belonging to the cyclopyrrolone class of drugs.[1][2][3][4] Its pharmacological effects are mediated through its action as a partial agonist at GABA-A benzodiazepine receptors.[1][2][3] Notably, **pazinaclone** exhibits stereoselectivity, with its biological activity predominantly residing in one of its stereoisomers. This guide provides a comprehensive overview of the chemical structure of **pazinaclone** and a detailed exploration of its stereoisomers, intended for researchers, scientists, and professionals in drug development.

Chemical Structure of Pazinaclone

Pazinacione is a complex heterocyclic molecule. Its core structure is an isoindolinone moiety linked to a 7-chloro-1,8-naphthyridine group and a side chain containing a 1,4-dioxa-8-azaspiro[4.5]decane group.

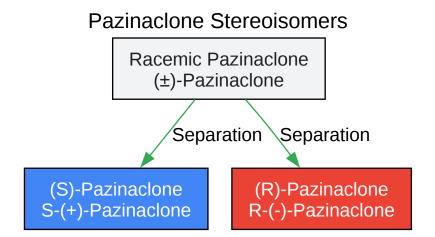


Identifier	Value
IUPAC Name	2-(7-chloro-1,8-naphthyridin-2-yl)-3-[2-(1,4-dioxa-8-azaspiro[4.5]decan-8-yl)-2-oxoethyl]-3H-isoindol-1-one[2][5]
CAS Number	103255-66-9[1][2][3][5]
Molecular Formula	C25H23CIN4O4[1][2][3][5]
Molecular Weight	478.93 g/mol [1][2][6]
SMILES	C1CN(CCC12OCCO2)C(=O)CC3C4=CC=CC= C4C(=O)N3C5=NC6=C(C=C5)C=CC(=N6)CI[2] [5]
InChI Key	DPGKFACWOCLTCA-UHFFFAOYSA-N[1][2][5]

Stereoisomerism of Pazinaclone

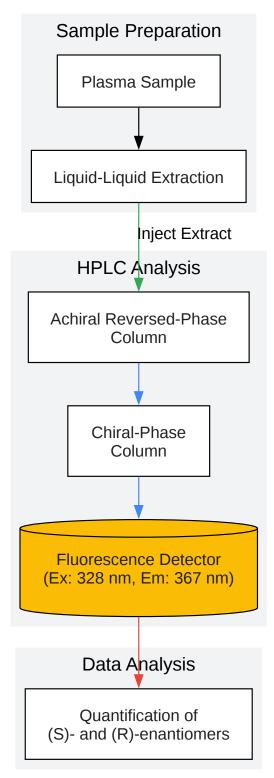
Pazinaclone possesses a single chiral center at the C3 position of the isoindolinone ring system, giving rise to two enantiomers: (S)-pazinaclone and (R)-pazinaclone. The racemic mixture contains equal amounts of both enantiomers.







Workflow for Enantioselective Analysis of Pazinaclone



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